

Technical Guide: Physicochemical Properties of (2-Bromo-6-fluorophenyl)hydrazine hydrochloride

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Compound of Interest

Compound Name: (2-Bromo-6-fluorophenyl)hydrazine hydrochloride

Cat. No.: B151079

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(2-Bromo-6-fluorophenyl)hydrazine hydrochloride is a substituted phenylhydrazine derivative of interest in synthetic organic chemistry and drug discovery. Its utility as a building block in the synthesis of novel heterocyclic compounds and potential pharmaceutical agents necessitates a thorough understanding of its physical and chemical properties. This technical guide provides a summary of the available physicochemical data for **(2-Bromo-6-fluorophenyl)hydrazine hydrochloride**, presented in a clear and accessible format for researchers and drug development professionals.

Core Physical Properties

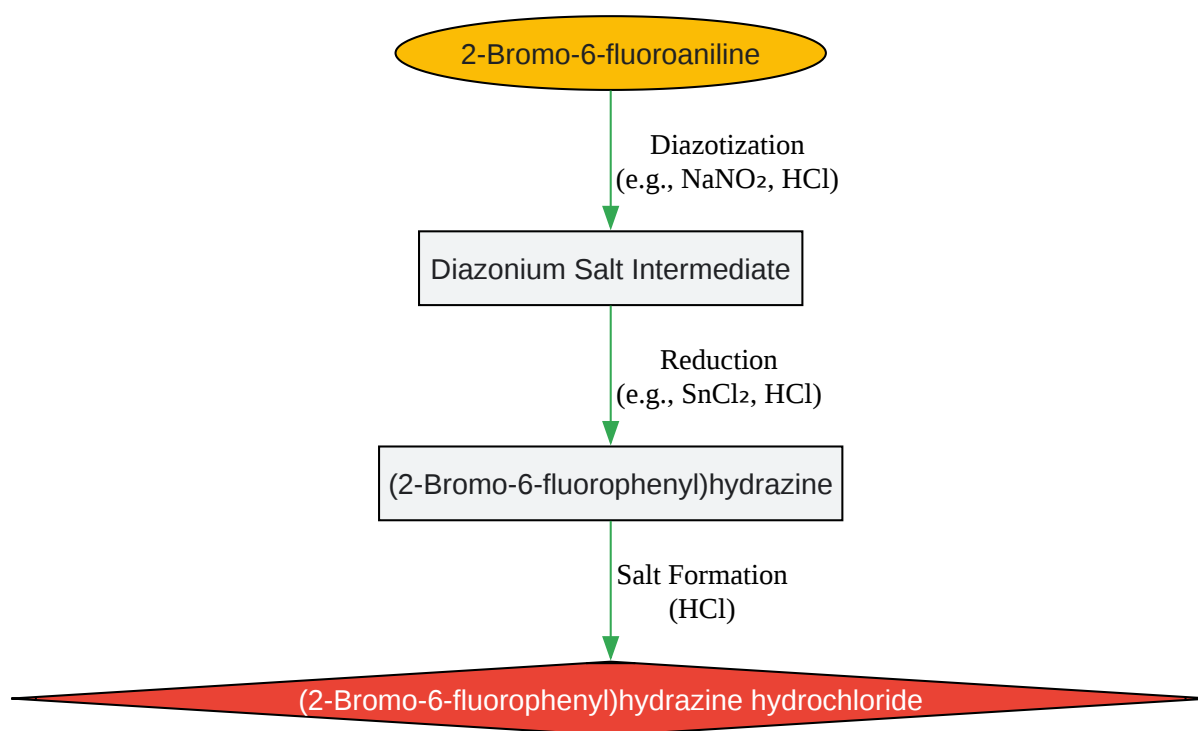
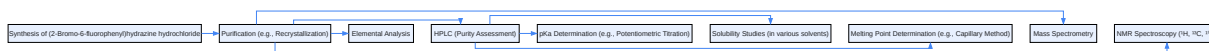
A summary of the key physical properties of **(2-Bromo-6-fluorophenyl)hydrazine hydrochloride** is presented below.

Property	Value
CAS Number	1049729-31-8
Molecular Formula	C ₆ H ₇ BrClFN ₂
Molecular Weight	241.49 g/mol
Appearance	Off-white solid[1]
Melting Point	176-179 °C[1]
Boiling Point	Data not available
Solubility	Data not available
pKa	Data not available
Storage Conditions	Store under inert gas (nitrogen or Argon) at 2-8 °C[1]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **(2-Bromo-6-fluorophenyl)hydrazine hydrochloride** are not readily available in the public domain. The following represents a general experimental workflow for the characterization of a novel chemical entity, which would be applicable for determining the properties of the title compound.

General Experimental Workflow for Physicochemical Characterization



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References

- 1. biosynce.com [biosynce.com]

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